

The Discovery and Isolation of 10-Deoxymethymycin: A Technical Guide

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Compound of Interest

Compound Name: 10-Deoxymethymycin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

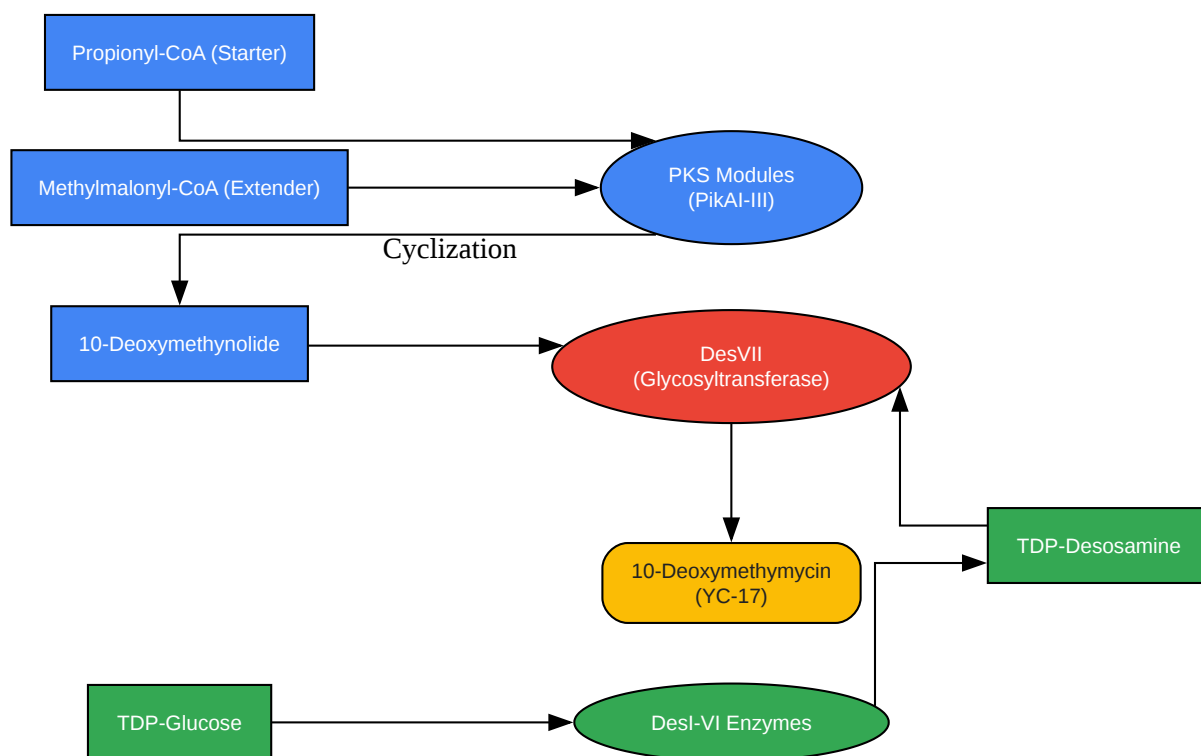
10-Deoxymethymycin, also known as YC-17, is a macrolide antibiotic belonging to the pikromycin family of natural products. It is a glycoside of the 12-membered macrolactone 10-deoxymethynolide. Produced by the bacterium *Streptomyces venezuelae*, **10-deoxymethymycin** exhibits antibiotic activity, particularly against Gram-positive bacteria. This document provides a comprehensive overview of the discovery, biosynthesis, and methods for the isolation and purification of **10-deoxymethymycin**, intended for researchers in natural product chemistry, microbiology, and drug development.

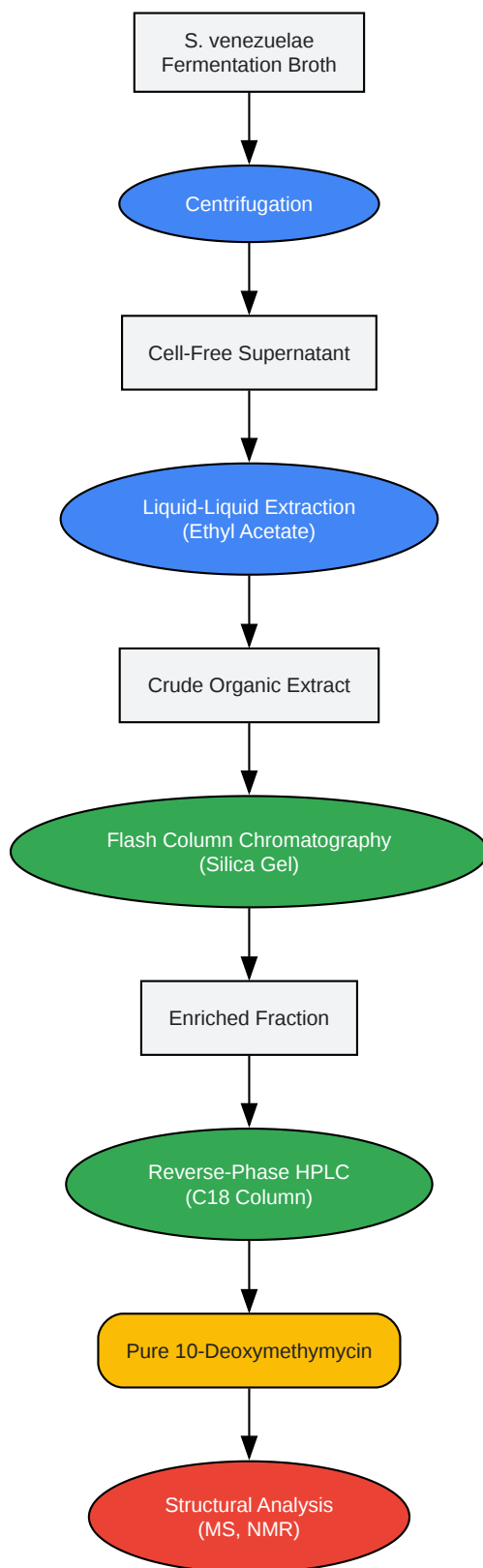
Discovery and Biosynthesis

The discovery of **10-deoxymethymycin** is intrinsically linked to the study of the pikromycin biosynthetic gene cluster in *Streptomyces venezuelae*. This remarkable gene cluster is responsible for producing a suite of related macrolide antibiotics, including pikromycin, narbomycin, methymycin, and **10-deoxymethymycin**. The biosynthesis originates from a type I polyketide synthase (PKS) encoded by the *pikA* locus, which assembles the polyketide backbone.

The process begins with a loading module and proceeds through six elongation modules. The 12-membered macrolactone, 10-deoxymethynolide, is formed through the action of modules on the PikAI-PikAIII polypeptide chains, followed by thioesterase-catalyzed cyclization.

Subsequently, the des locus encodes the enzymes responsible for the synthesis of the deoxysugar TDP-desosamine from TDP-glucose. The glycosyltransferase DesVII then attaches the desosamine sugar to the 10-deoxymethynolide core, yielding **10-deoxymethymycin** (YC-17). Further enzymatic modifications, such as hydroxylation by the P450 monooxygenase PikC, can then convert **10-deoxymethymycin** into methymycin.





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